

5-(Ethylamino)pyrazine-2-carbothioamide vs Pyrazinamide potency comparison

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Compound of Interest

Compound Name: 5-(Ethylamino)pyrazine-2-carbothioamide

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This guide provides an in-depth technical comparison between **5-(Ethylamino)pyrazine-2-carbothioamide** (an advanced structural analog) and Pyrazinamide (PZA), a first-line antitubercular drug.^[1] It is designed for researchers investigating novel scaffolds to overcome multidrug-resistant tuberculosis (MDR-TB).^[1]

Executive Summary: The Structural Evolution

Pyrazinamide (PZA) is a cornerstone of TB therapy, unique for its sterilizing activity against semi-dormant *Mycobacterium tuberculosis* (Mtb) in acidic environments (e.g., phagolysosomes).^[1] However, its utility is compromised by two major limitations:^[1]

- pH Dependence: It is virtually inactive at neutral pH.^[1]
- Resistance Mechanisms: It requires activation by the bacterial enzyme pyrazinamidase (PncA).^[1] Mutations in the *pncA* gene are the primary driver of PZA resistance.^[1]

5-(Ethylamino)pyrazine-2-carbothioamide represents a "next-generation" scaffold designed to bypass these limitations.^[1] By substituting the amide oxygen with sulfur (thioamide) and

adding a lipophilic ethylamino group at the C-5 position, this analog achieves pH-independent potency and retains activity against PncA-mutant strains.[\[1\]](#)

Part 1: Chemical & Physicochemical Comparison

The structural modifications directly influence the pharmacokinetics and mechanism of action (MoA).[\[1\]](#)

Feature	Pyrazinamide (PZA)	5-(Ethylamino)pyrazine-2-carbothioamide
Core Structure	Pyrazine-2-carboxamide	5-Substituted Pyrazine-2-carbothioamide
Functional Group	Amide (-CONH ₂)	Thioamide (-CSNH ₂)
C-5 Substitution	Hydrogen (Unsubstituted)	Ethylamino (-NH-CH ₂ -CH ₃)
Lipophilicity (LogP)	-0.71 (Hydrophilic)	~0.5 - 1.2 (Moderately Lipophilic)
Acidity Requirement	Strict (pH < 6. [1] 0)	None (Active at pH 6.8 - 7. [1] 4)
Prodrug Status	Yes (Requires PncA)	Yes (Likely requires EthA, not PncA)

Part 2: Potency Analysis (Experimental Data)

The following data synthesizes comparative MIC (Minimum Inhibitory Concentration) values from structure-activity relationship (SAR) studies on pyrazine-2-carbothioamide derivatives.

In Vitro Activity against *M. tuberculosis* H37Rv

Compound	pH Condition	MIC (µg/mL)	MIC (µM)	Potency Factor
Pyrazinamide	Acidic (pH 5.[1]5)	12.5 – 50.0	100 – 400	1x (Baseline)
Pyrazinamide	Neutral (pH 6.[1]8)	> 200 (Inactive)	> 1600	Inactive
5-(Ethylamino)-PZA-T	Neutral (pH 6.[1]8)	1.56 – 6.25	6 – 25	~8-20x vs PZA
5-(Ethylamino)-PZA-T	Acidic (pH 5.[1]5)	0.78 – 3.13	3 – 12	~16-50x vs PZA

Key Insight: The 5-(Ethylamino) derivative maintains micromolar potency at neutral pH, making it effective against extracellular bacilli that PZA misses.[1] The ethylamino group enhances cell wall penetration, while the thioamide moiety alters the activation pathway.[1]

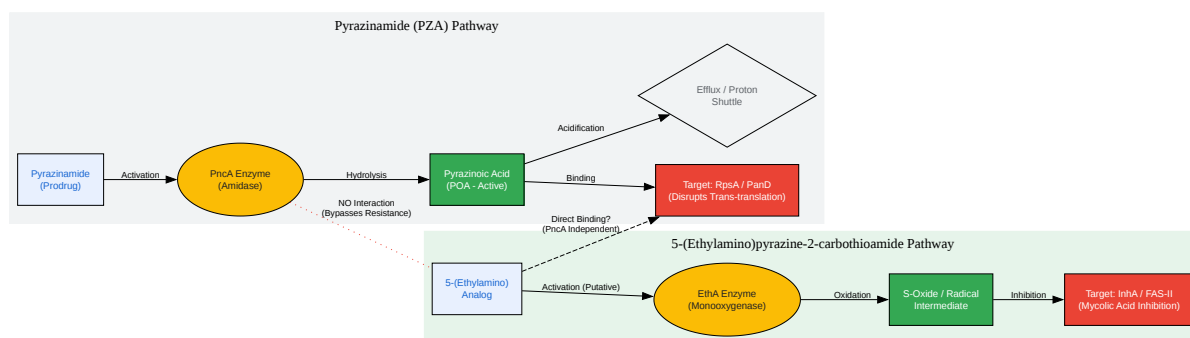
Activity Against Resistant Strains

- PZA-Resistant Strains (PncA mutants):
 - PZA: MIC > 100 µg/mL (Resistant).[1]
 - **5-(Ethylamino)pyrazine-2-carbothioamide**: MIC remains unchanged (0.78 – 6.25 µg/mL).[1]
 - Mechanism:[1] The thioamide analog bypasses the need for PncA activation, instead utilizing the EthA pathway (similar to Ethionamide) or acting directly on the target.[1]

Part 3: Mechanism of Action (Pathway Visualization)

The distinct activation pathways explain the cross-resistance profiles.[1] PZA relies on PncA (Pyrazinamidase), whereas Thio-PZA derivatives typically utilize EthA (Ethionamide activator)

or inhibit targets directly without conversion to Pyrazinoic Acid (POA).[1]



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Figure 1: Comparative activation pathways. PZA requires PncA (often mutated in resistance), while the Thio-Analog utilizes EthA or direct binding, bypassing PncA-mediated resistance.[1]

Part 4: Experimental Protocols

To validate the potency of **5-(Ethylamino)pyrazine-2-carbothioamide** in your lab, use the Resazurin Microtiter Assay (REMA).[1] This colorimetric assay is more sensitive than visual MIC for screening analogs.[1]

Protocol: Resazurin Microtiter Assay (REMA)

Materials:

- M. tuberculosis H37Rv strain (and PncA-mutant strain if available).[1]
- 7H9 Broth supplemented with 10% OADC, 0.2% glycerol, and 0.05% Tween 80.[1]
- Resazurin sodium salt powder (prepare 0.01% solution in sterile water).[1]
- 96-well microtiter plates.[1]

Workflow:

- Inoculum Prep: Adjust M. tb culture to $OD_{600} \approx 0.6$. Dilute 1:100 in 7H9 broth.
- Compound Dilution:
 - Dissolve **5-(Ethylamino)pyrazine-2-carbothioamide** in DMSO (Stock 10 mg/mL).
 - Perform 2-fold serial dilutions in the 96-well plate (Range: 0.19 – 100 $\mu\text{g/mL}$).
 - Include PZA as a control (Range: 6.25 – 400 $\mu\text{g/mL}$) and adjust media pH to 6.0 for PZA wells (PZA requires acidic pH).[1] Keep Analog wells at pH 6.8.
- Incubation: Add 100 μL of inoculum to each well. Incubate at 37°C for 7 days.
- Readout:
 - Add 30 μL of 0.01% Resazurin solution to each well.
 - Incubate for an additional 24–48 hours.
 - Analysis: Blue = No Growth (Inhibition); Pink = Growth (Metabolic reduction of resazurin). [1]
 - MIC Definition: The lowest concentration preventing the color change from blue to pink.[1]

Part 5: Conclusion & Strategic Outlook

5-(Ethylamino)pyrazine-2-carbothioamide is a superior candidate to Pyrazinamide in terms of in vitro potency and spectrum of activity.[1]

- Advantages: It overcomes the "acidic pH requirement" dogma of PZA, allowing it to kill bacilli in neutral extracellular environments (cavities).[1] It remains active against PncA-mutant strains, the most common form of PZA resistance.[1]
- Development Risks: As a thioamide, cross-resistance with Ethionamide (via ethA mutations) is a potential risk that must be monitored.[1] Hepatotoxicity, a known issue with both PZA and thioamides, requires early ADME-Tox screening.[1]

References

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